

Technical Application Note: Analytical Characterization of 3-(Methylsulfonyl)-4-morpholinobenzaldehyde

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Compound of Interest

Compound Name: 3-(Methylsulfonyl)-4-morpholinobenzaldehyde

CAS No.: 1197193-23-9

Cat. No.: B598393

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Introduction & Chemical Profile

3-(Methylsulfonyl)-4-morpholinobenzaldehyde is a pharmacophore building block combining an electron-deficient aromatic ring with a solubilizing morpholine tail. Its accurate characterization is pivotal because impurities at this stage (e.g., unreacted halides) can form genotoxic byproducts in downstream API synthesis.

Physicochemical Properties (Predicted)

Property	Value / Characteristic	Impact on Analysis
Molecular Formula		MW = 269.32 g/mol .
Functional Groups	Aldehyde, Sulfone, Morpholine	UV active (Aldehyde/Aryl); Polar (Sulfone); Basic (Morpholine).
pKa (Conj. Acid)	~2.5 - 3.5 (Estimated)	The morpholine nitrogen is less basic than alkyl-morpholines due to the electron-withdrawing ortho-sulfone and para-aldehyde groups.
Solubility	Low in water; High in DMSO, MeOH, ACN	Diluents must contain organic solvent.
UV Max	~290–310 nm	Strong absorbance allows for sensitive UV detection.

Primary Analytical Method: HPLC-UV/MS

Method Design Strategy (Expertise & Experience)

Challenge: The morpholine nitrogen, while less basic than typical amines, can still interact with residual silanols on silica columns, causing peak tailing. Solution: Use a "Base-Deactivated" (end-capped) C18 column and an acidic mobile phase. The acidity ensures the nitrogen is fully protonated (cationic) or suppresses silanol ionization, while the sulfone group adds polarity, requiring a gradient to elute the hydrophobic aromatic core.

Standard Operating Protocol (SOP)

Instrument: HPLC with PDA (Photodiode Array) or LC-MS. Column: Agilent Zorbax Eclipse Plus C18 (150 mm x 4.6 mm, 3.5 μ m) or equivalent.

Mobile Phase:

- Solvent A: 0.1% Formic Acid in Water (LC-MS compatible) or 10 mM Ammonium Formate (pH 3.5).

- Solvent B: Acetonitrile (ACN).

Gradient Program:

Time (min)	% Solvent B	Flow Rate (mL/min)	Phase
0.0	10	1.0	Equilibration
2.0	10	1.0	Isocratic hold (Polar impurities)
15.0	90	1.0	Linear Gradient
18.0	90	1.0	Wash
18.1	10	1.0	Re-equilibration

| 23.0 | 10 | 1.0 | End |

Detection:

- UV: 254 nm (Universal aromatic), 305 nm (Specific for conjugated aldehyde).
- MS: ESI Positive Mode (Target Mass:).

Sample Preparation:

- Diluent: 50:50 Water:Acetonitrile.
- Concentration: 0.5 mg/mL for assay; 1.0 mg/mL for impurity profiling.
- Note: Aldehydes can oxidize to carboxylic acids in solution. Analyze within 4 hours of preparation or store at 4°C.

System Suitability Criteria (Trustworthiness)

- Tailing Factor (

): NMT 1.5 (Ensures minimal secondary interactions).

- Resolution (

): > 2.0 between Main Peak and nearest impurity (likely the des-morpholino precursor).

- Precision: RSD < 1.0% for 6 replicate injections.

Impurity Profiling & Causality

Understanding the synthesis route allows us to predict and monitor specific impurities.

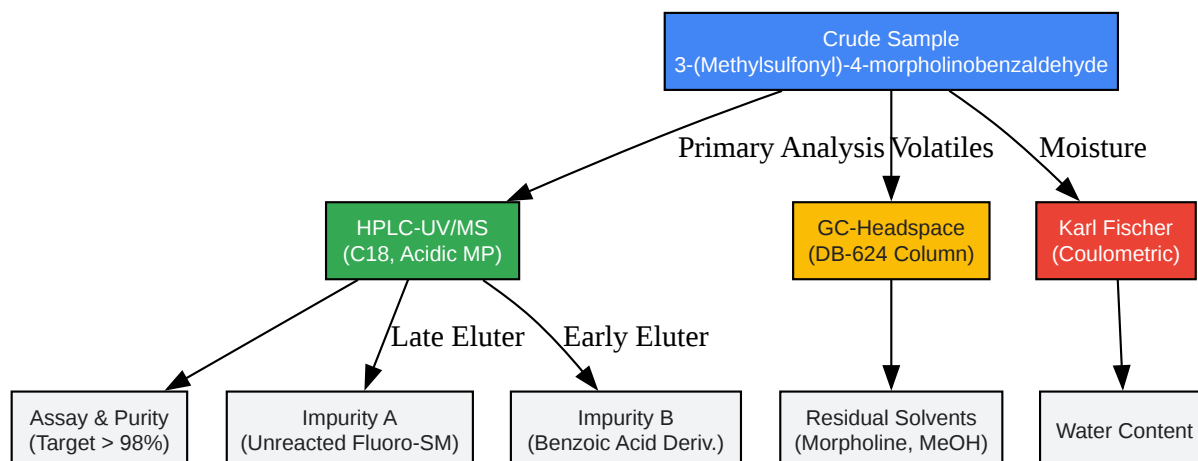
Synthesis Context: Typically synthesized via Nucleophilic Aromatic Substitution (

) of 4-Fluoro-3-(methylsulfonyl)benzaldehyde with Morpholine.

Key Impurities:

- Impurity A (Starting Material): 4-Fluoro-3-(methylsulfonyl)benzaldehyde.
 - Retention: Elutes after the product (Loss of polar morpholine, presence of lipophilic F).
 - Control: Critical. Fluorine is hard to detect by UV if not conjugated, but here it is attached to the ring.
- Impurity B (Oxidation): 3-(Methylsulfonyl)-4-morpholinobenzoic acid.
 - Retention: Elutes earlier (Acidic/Polar).
 - Source: Air oxidation of the aldehyde.
- Impurity C (Reagent): Morpholine.
 - Detection: No UV chromophore. Requires LC-MS (SIM mode) or GC.

Visualization: Analytical Logic Flow



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Caption: Analytical workflow separating primary assay (HPLC) from residual solvent (GC) and moisture (KF) analysis.

Identification Methods (Spectroscopy)

Infrared Spectroscopy (FT-IR)

- Method: KBr Pellet or ATR.
- Diagnostic Bands:
 - Aldehyde: Strong band at 1680–1700 cm^{-1} .
 - Sulfone: Two bands at 1300–1320 cm^{-1} (asymmetric) and 1140–1160 cm^{-1} (symmetric).
 - Morpholine: 1110 cm^{-1} .

Nuclear Magnetic Resonance (^1H -NMR)

- Solvent: DMSO- d_6 .
- Key Signals:
 - Aldehyde Proton: Singlet at

~10.0 ppm.

- Aromatic Protons: 3 protons (ABX or similar pattern depending on substitution). The proton ortho to the sulfone will be deshielded.

- Morpholine Protons: Two multiplets (4H each) around

3.0–3.8 ppm.

- Methylsulfonyl: Singlet (3H) at

~3.3–3.5 ppm.

Residual Solvent Protocol (GC-HS)

Morpholine (bp 129°C) is difficult to remove completely.

Column: DB-624 (30 m x 0.32 mm, 1.8 µm) or equivalent (Phase: 6% Cyanopropyl-phenyl).

Carrier Gas: Nitrogen or Helium at 1.5 mL/min. Oven Program:

- 40°C hold for 5 min.
- Ramp 10°C/min to 240°C.
- Hold 5 min.

Headspace Conditions:

- Solvent: DMAc or DMSO.
- Incubation: 90°C for 20 mins.
- Why? High boiling point of morpholine requires higher incubation temperatures to drive it into the headspace.

References

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- Center for Drug Evaluation and Research (CDER). (2000). "Guidance for Industry: Analytical Procedures and Methods Validation." U.S. Food and Drug Administration. [Link](#)
- PubChem. "Compound Summary: 4-Morpholino-3-(methylsulfonyl)benzaldehyde." (Used for structural verification). [Link](#)
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